

Core Identification and Chemical Structure

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Compound of Interest

Compound Name: 6-Methyl-1-heptanol

Cat. No.: B3432651

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6-Methyl-1-heptanol is a primary alcohol characterized by a seven-carbon chain with a methyl group at the sixth position.^[1] Its unique structure imparts specific physical and chemical properties that define its utility.

- CAS Number: 1653-40-3^{[2][3][4][5]}
- IUPAC Name: 6-methylheptan-1-ol^[1]
- Molecular Formula: C₈H₁₈O^[2]
- Synonyms: Isooctan-1-ol, 6-Methylheptanol^{[4][6]}

The fundamental structure is visualized below. The terminal hydroxyl (-OH) group is the primary site of reactivity, typical for a primary alcohol, while the branched methyl group influences its steric profile and physical properties like boiling point and solubility.

Caption: Chemical structure of **6-Methyl-1-heptanol**.

Physicochemical and Spectroscopic Profile

Understanding the physicochemical properties of **6-Methyl-1-heptanol** is fundamental for its application in experimental design, from solvent selection to reaction temperature control.

Key Physicochemical Data

The properties are summarized in the table below. It exists as a clear, colorless liquid with a characteristic mild odor.^{[1][6]} Its relatively high boiling point and low water solubility are

consistent with an eight-carbon alcohol.

Property	Value	Source(s)
Molecular Weight	130.23 g/mol	[2][3]
Boiling Point	187-189 °C at 760 mmHg	[5][7]
Melting Point	-106 °C	[4][5]
Density	~0.818 - 0.832 g/cm ³ at 20-25 °C	[1][8]
Flash Point	~71.1 - 82 °C	[1][7]
Water Solubility	~640 - 647 mg/L at 25 °C	[1][7]
logP (o/w)	~2.72 - 2.8	[1][7]
Refractive Index	~1.425 at 25 °C	[4][6]

Spectroscopic Signatures

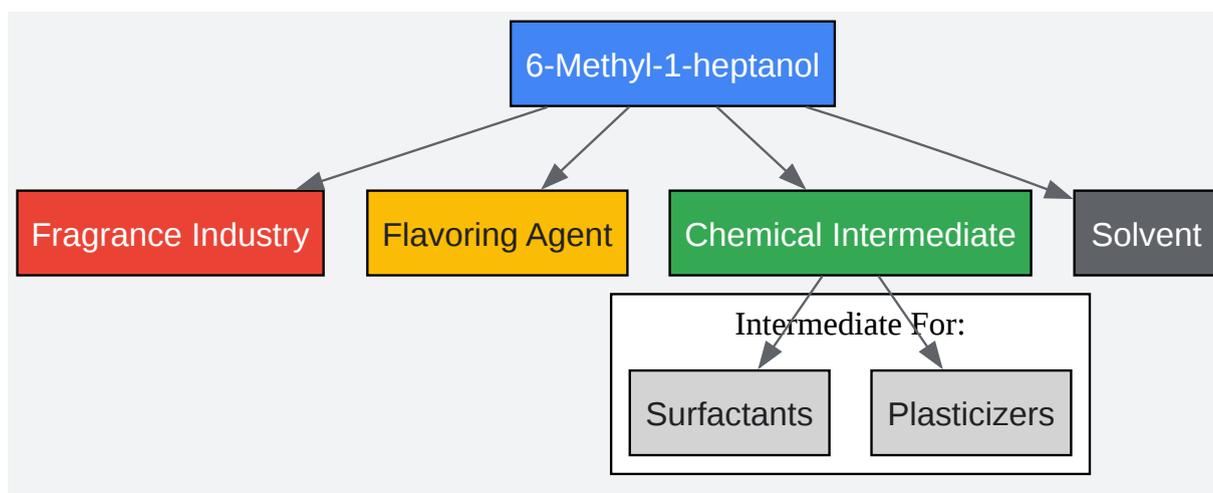
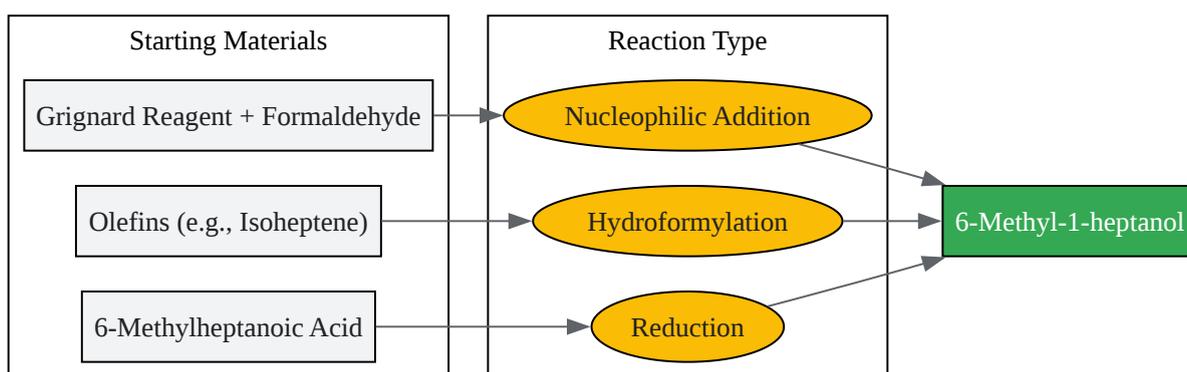
Spectroscopic data is crucial for identity confirmation and purity assessment.

- ¹H NMR: The proton NMR spectrum is expected to show characteristic signals, including a triplet corresponding to the methylene protons adjacent to the hydroxyl group (-CH₂OH) around 3.6 ppm, and a distinct doublet for the two methyl groups at the 6-position.
- ¹³C NMR: The carbon spectrum will display eight distinct signals corresponding to each carbon atom in the unique chemical environment of the molecule.[9]
- IR Spectroscopy: The infrared spectrum is dominated by a strong, broad absorption band in the region of 3200-3600 cm⁻¹, characteristic of the O-H stretching vibration of the alcohol group. C-H stretching vibrations will appear just below 3000 cm⁻¹. [10]
- Mass Spectrometry: Under electron ionization (EI), the mass spectrum will not likely show a strong molecular ion peak (m/z = 130). Instead, it will feature characteristic fragmentation patterns, including the loss of water (M-18) and cleavage at the alpha-carbon. [11]

Synthesis Methodologies

The synthesis of **6-Methyl-1-heptanol** can be approached through several classic organic chemistry pathways. The choice of method often depends on the availability of starting materials, desired scale, and purity requirements.

Overview of Synthetic Routes



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Sources

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